

Application Notes and Protocols: RV-1729 for In Vivo Mouse Models

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Compound of Interest

Compound Name: RV-1729

Cat. No.: B610608

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Introduction

RV-1729 is a potent and selective dual inhibitor of phosphoinositide 3-kinase delta (PI3K δ) and gamma (PI3K γ), two key enzymes involved in the regulation of immune and inflammatory responses.[1][2][3] Preclinical studies have demonstrated the efficacy of **RV-1729** in murine models of respiratory diseases, particularly asthma and chronic obstructive pulmonary disease (COPD), where it has been shown to modulate inflammatory cell infiltration.[1][2][3] Notably, in animal models, dual inhibition of PI3K γ/δ , as achieved by **RV-1729**, effectively reduces the proportion of eosinophils and exhibits prolonged lung retention, highlighting its potential for inhaled therapeutic applications.[1]

These application notes provide a detailed overview of the available preclinical data and protocols for the use of **RV-1729** in in vivo mouse models of airway inflammation. The information is intended to guide researchers in designing and executing studies to further evaluate the therapeutic potential of this compound.

Mechanism of Action: PI3K δ/γ Signaling Pathway

RV-1729 exerts its therapeutic effects by inhibiting the PI3K δ and PI3K γ isoforms, which are predominantly expressed in hematopoietic cells and play crucial roles in the activation and trafficking of leukocytes. Inhibition of these kinases blocks the conversion of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate

(PIP3), a critical second messenger in intracellular signaling. This disruption of the PI3K pathway ultimately leads to the attenuation of downstream signaling cascades, such as the Akt/mTOR pathway, which are vital for cell growth, proliferation, survival, and inflammatory responses.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. Roles of phosphatidyl inositol 3 kinase gamma (PI3Ky) in respiratory diseases [cell-stress.com]
- 3. cell-stress.com [cell-stress.com]
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